

2-Fluoro-5-iodobenzaldehyde: A Technical Safety and Hazard Profile

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Compound of Interest

Compound Name: 2-Fluoro-5-iodobenzaldehyde

Cat. No.: B129801

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and hazard information for **2-Fluoro-5-iodobenzaldehyde** (CAS No. 146137-76-0). The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Chemical and Physical Properties

This table summarizes the key chemical and physical properties of **2-Fluoro-5-iodobenzaldehyde**.

| Property | Value | Source(s) |
|-------------------|--|-----------|
| CAS Number | 146137-76-0 | [1][2] |
| Molecular Formula | C ₇ H ₄ FIO | [1][3] |
| Molecular Weight | 250.01 g/mol | [1][2][3] |
| Appearance | White to cream to pale yellow crystals or powder | [4] |
| Melting Point | 45-48 °C | [2] |
| Synonyms | 5-Iodo-2-fluorobenzaldehyde | [1][3] |

Hazard Identification and Classification

2-Fluoro-5-iodobenzaldehyde is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following tables detail its classification and associated hazard statements.

GHS Hazard Classification

| Hazard Class | Category | Source(s) |
|---|----------------------------------|---|
| Acute Toxicity, Oral | 3 | [1] [3] |
| Skin Irritation | 2 | [1] [3] |
| Serious Eye Irritation | 2A | [1] [3] |
| Specific Target Organ Toxicity (Single Exposure) | 3 (Respiratory tract irritation) | [1] [3] |

GHS Label Elements

| Element | Description | Source(s) |
|--------------------------|--|-----------|
| Pictogram | [3][5] | |
| Signal Word | Danger | [1][2][3] |
| Hazard Statements | H301: Toxic if swallowed.[1][2] [3] H315: Causes skin irritation.[1][2][3] H319: Causes serious eye irritation.[1][2][3] H335: May cause respiratory irritation.[1][2][3] | |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3][5] P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/eye protection/face protection. P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[3][5] P302+P352: IF ON SKIN: Wash with plenty of soap and water.[2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3] P312: | |

Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth.[2]
P332+P313: If skin irritation occurs: Get medical advice/attention. P337+P313: If eye irritation persists: Get medical advice/attention.
P362: Take off contaminated clothing and wash before reuse. P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up. P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

While specific toxicological studies for **2-Fluoro-5-iodobenzaldehyde** are not readily available in the public domain, the hazard classifications suggest the following toxicological profile. One safety data sheet explicitly states that the chemical, physical, and toxicological properties have not been thoroughly investigated.[3]

- Acute Oral Toxicity: The classification as "Toxic if swallowed" (Category 3) indicates that this substance has a relatively low lethal dose when ingested.
- Skin Irritation: It is expected to cause skin irritation upon direct contact.
- Eye Irritation: Direct contact with the eyes is likely to cause serious irritation.
- Respiratory Irritation: Inhalation of dust or fumes may cause irritation to the respiratory tract.

Experimental Protocols (General Methodologies)

Detailed experimental protocols for **2-Fluoro-5-iodobenzaldehyde** are not publicly available. However, the hazard classifications are typically determined using standardized methodologies, such as those outlined by the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. The following are general descriptions of the likely experimental protocols that would be used to assess the hazards of a substance like **2-Fluoro-5-iodobenzaldehyde**.

Acute Oral Toxicity (Likely based on OECD Guideline 423)

- Objective: To determine the acute oral toxicity of a substance.
- Methodology: A stepwise procedure is used with a small number of animals (typically rats). A starting dose is administered to a single animal. Depending on the outcome (survival or death), the dose for the next animal is adjusted up or down. This process is repeated until the lethal dose range is determined. Observations of the animals' health and behavior are recorded for a specified period.

Skin Irritation (Likely based on OECD Guideline 404)

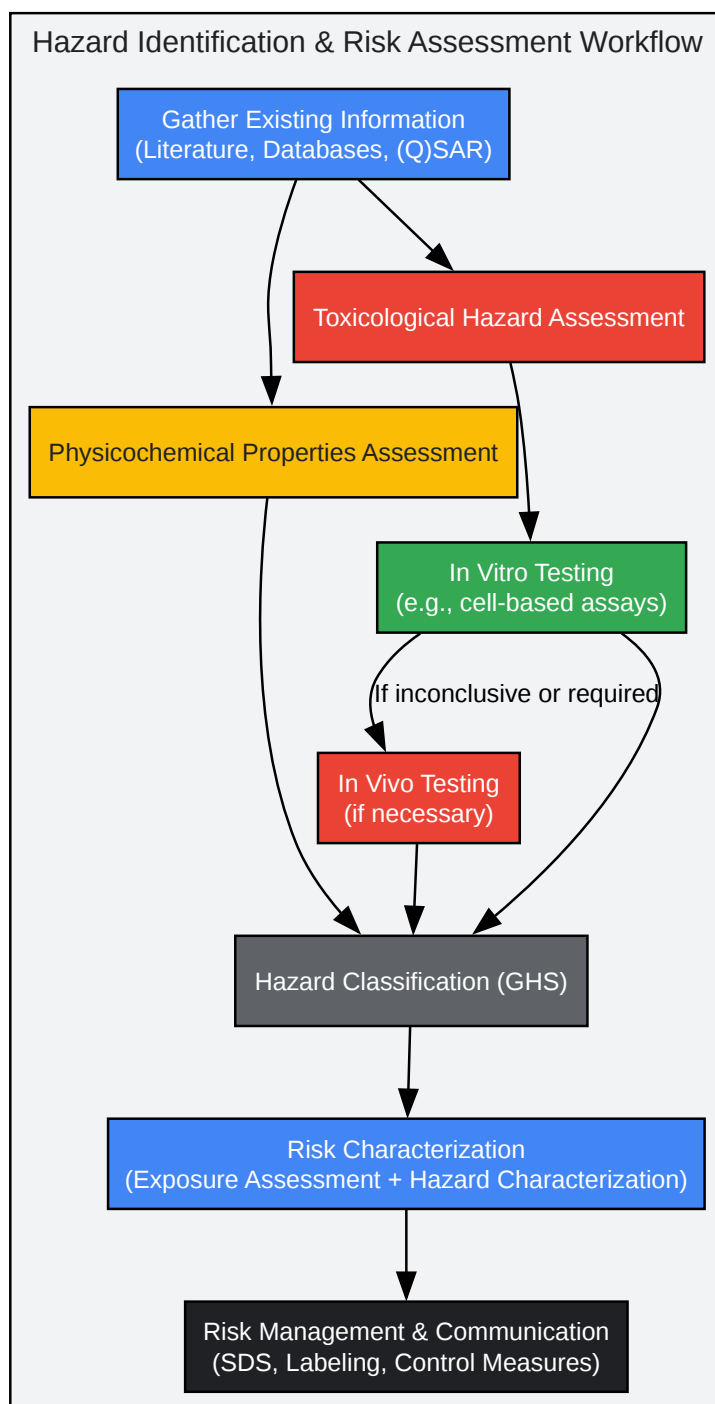
- Objective: To assess the potential of a substance to cause skin irritation.
- Methodology: A small amount of the test substance is applied to a shaved patch of skin on an animal (typically a rabbit). The application site is then covered with a gauze patch. The patch is removed after a set period, and the skin is evaluated for signs of irritation (redness, swelling) at various time points.

Serious Eye Irritation (Likely based on OECD Guideline 405)

- Objective: To determine the potential of a substance to cause serious eye irritation or damage.
- Methodology: A small amount of the substance is instilled into the conjunctival sac of one eye of an animal (typically a rabbit). The other eye serves as a control. The eyes are examined for signs of irritation (redness, swelling, corneal opacity) at specific intervals after application.

Logical Workflow for Chemical Hazard Assessment

The following diagram illustrates a typical workflow for identifying and classifying the hazards of a chemical substance.



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Caption: A flowchart illustrating the general process for chemical hazard identification and risk assessment.

Safe Handling and Storage

- **Handling:** Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed.

First-Aid Measures

- **If Swallowed:** Do NOT induce vomiting. Immediately call a poison center or doctor.
- **If on Skin:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **If Inhaled:** Move the person into fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter the environment.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. Users should always consult the official Safety Data Sheet (SDS) provided by the manufacturer before handling this chemical.

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